Technical Guide: Nevirapine Hemihydrate Synthesis & Crystallization Architecture

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Compound of Interest

Compound Name:	*Nevirapine hemihydrate*
CAS No.:	*220988-26-1*
Cat. No.:	*B1241569*

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Executive Summary

Nevirapine (NVP), a dipyridodiazepinone non-nucleoside reverse transcriptase inhibitor (NNRTI), presents a critical solid-state engineering challenge: the control of its pseudo-polymorphic forms.[1] While the Anhydrous Form I is standard for solid oral dosage forms (tablets), the Hemihydrate is the thermodynamically stable form required for aqueous suspensions, particularly in pediatric HIV formulations.

This guide details the end-to-end engineering of **Nevirapine Hemihydrate**.[2] It moves beyond standard literature by integrating the high-yield CAPIC/Me-CAN synthetic route with a Reactive Crystallization Protocol designed to lock the hemihydrate lattice while controlling particle size distribution (PSD).

Part 1: Molecular Architecture & Polymorphic Landscape

The selection of the Hemihydrate form is not merely a preference but a thermodynamic necessity for liquid formulations. Anhydrous Nevirapine is metastable in aqueous

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environments; it will spontaneously convert to the hemihydrate via Solution-Mediated Phase Transformation (SMPT). If this conversion occurs uncontrolled during shelf storage, it leads to Ostwald ripening, causing crystal growth that ruins suspension homogeneity and bioavailability.

Thermodynamic Stability Profile

Property	Anhydrous (Form I)	Nevirapine Hemihydrate
Lattice Structure	Triclinic	Triclinic (Channel Hydrate)
Water Stoichiometry	~0.0%	3.1% – 3.9% (0.5 mol)
Thermodynamic Status	Stable in dry state; Metastable in water	Stable in aqueous suspension ( )
DSC Endotherm	Melting @ 247°C	Desolvation @ 95–125°C; Melt @ 247°C
Aqueous Solubility	Higher (Transient)	Lower (Equilibrium)

Part 2: Synthetic Pathway Engineering (The CAPIC Route)

To ensure high purity prior to crystallization, we utilize the "Medicines for All" intensified route. This pathway replaces the traditional 5-step process with a streamlined coupling of 2-chloro-3-amino-4-picoline (CAPIC) and methyl 2-cyclopropylamino nicotinate (Me-CAN).

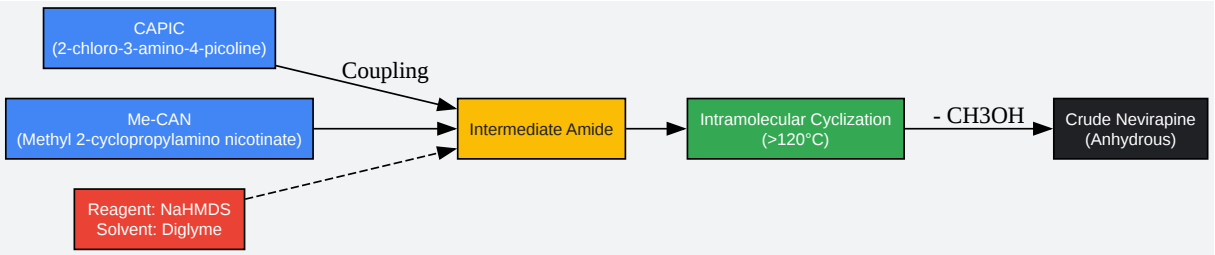
Mechanism of Action

This route utilizes a strong base (NaH or NaHMDS) to deprotonate the amide, facilitating a nucleophilic aromatic substitution (

) followed by an intramolecular cyclization.

DOT Diagram: Synthetic Reaction Flow

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Figure 1: Convergent synthesis of Nevirapine using the CAPIC/Me-CAN intensified route.

Part 3: Crystallization Thermodynamics & Kinetics

The critical step is converting the crude anhydrous molecule into the pharmaceutical-grade Hemihydrate. Simple slurrying is insufficient for particle size control. We employ a pH-Shift Reactive Crystallization.

The Self-Validating Protocol: Acid-Base Neutralization

This method dissolves the anhydrous form as a hydrochloride salt, then rapidly neutralizes it. This creates a massive supersaturation driving force specifically for the Hemihydrate form, which precipitates instantly.

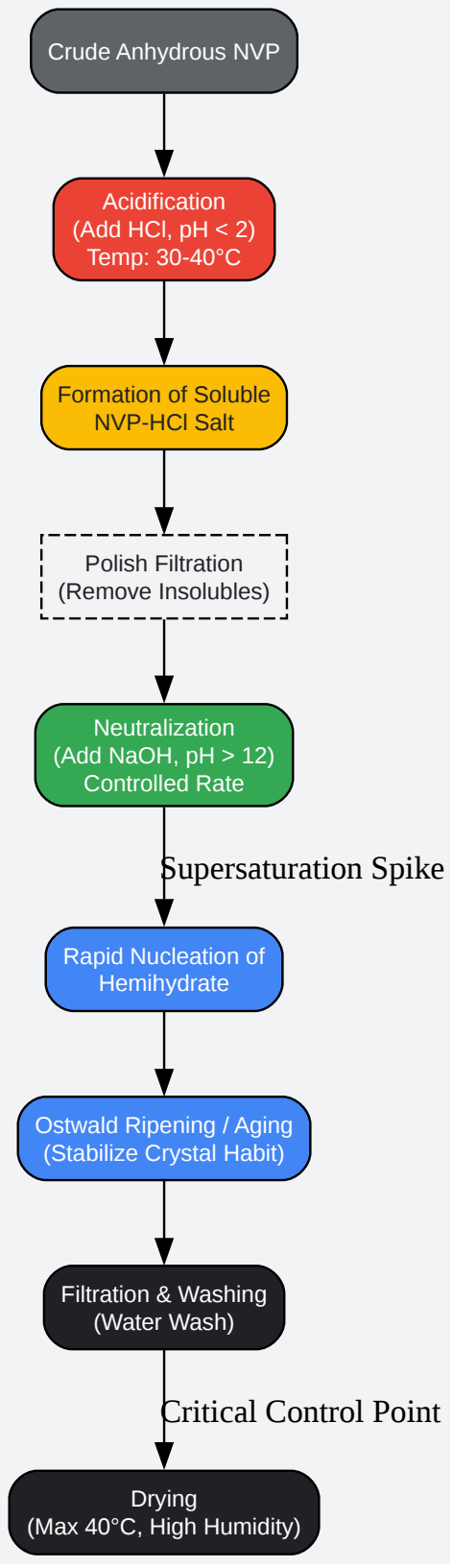
Why this works:

- Solubility Differential: The HCl salt is highly soluble; the free base Hemihydrate is insoluble.
- Nucleation Control: Rapid neutralization (

) triggers instantaneous nucleation, favoring small, uniform crystals ideal for suspension.
- Hydration Lock: The presence of water during the precipitation ensures the lattice traps the required 0.5 mol water.

DOT Diagram: Crystallization Workflow

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Figure 2: Reactive crystallization workflow for generating **Nevirapine Hemihydrate**.

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Part 4: Advanced Process Control (The Protocol)

Step 1: Salt Formation (Solubilization)

- Charge: Suspend 100g Crude Anhydrous NVP in 400mL purified water.
- Reaction: Slowly add 37% HCl (approx 0.6 eq excess) while stirring.
- Control Point: Maintain Temperature

  . Ensure solution becomes clear (formation of NVP-HCl).
- Purification: Filter through a

  membrane to remove mechanical impurities.

Step 2: Reactive Crystallization (The Transformation)

- Setup: Place the acidic filtrate in a crystallizer with high-shear agitation.
- Precipitation: Add 10N NaOH solution slowly.
- Critical Parameter: The pH must cross from acidic to strongly basic (

).
- Observation: A thick white precipitate of **Nevirapine Hemihydrate** forms immediately upon neutralization.

Step 3: Isolation and Drying (The Stability Lock)

- Filtration: Centrifuge or filter the slurry. Wash the cake with water until the filtrate is neutral (

).
- Drying (CRITICAL):
  - Risk: Over-drying converts Hemihydrate back to Anhydrous.
  - Protocol: Dry at

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in a tray dryer.

- Endpoint: Stop when Loss on Drying (LOD) / Water Content (KF) reaches 3.1% – 3.9%.
- Do NOT use high vacuum or temperatures

.

Part 5: Characterization & Quality Attributes

To validate the synthesis of the Hemihydrate form, the following analytical profile must be met.

Thermal Analysis (DSC/TGA)

- TGA (Thermogravimetric Analysis): Must show a weight loss of ~3.5% between

and

. This corresponds to the loss of 0.5 moles of water.[3]

- DSC (Differential Scanning Calorimetry):
  - Event 1: Broad endotherm @

    (Desolvation).
  - Event 2: Sharp endotherm @

    (Melting of the anhydrous lattice).

X-Ray Powder Diffraction (XRPD)

The Hemihydrate has a distinct fingerprint compared to the Anhydrous form.

- Key Hemihydrate Peaks (

  ): Distinct peaks typically appear at different angles than the anhydrous form (refer to specific reference standards, e.g., Caira et al.).
- Validation: Absence of anhydrous peaks confirms phase purity.

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Water Determination (Karl Fischer)

- Target: 3.1% to 3.9% w/w.
- Failure Mode:
  - : Indicates partial dehydration (risk of anhydrous contamination).
  - : Indicates unbound surface water (drying incomplete).

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